

A Comparative Guide to the Synthetic Routes of 3-Phenoxybenzoyl Cyanide

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Compound of Interest

Compound Name: 3-Phenoxybenzoyl cyanide

Cat. No.: B042598

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3-Phenoxybenzoyl cyanide is a key intermediate in the synthesis of various commercial products, most notably a class of synthetic pyrethroid insecticides. The efficiency and viability of its production are of significant interest in both academic research and industrial applications. This guide provides a comparative analysis of four principal synthetic routes to **3-phenoxybenzoyl cyanide**, offering a side-by-side look at their methodologies, performance, and the necessary experimental conditions.

Comparison of Synthetic Routes

The following table summarizes the key quantitative data for the different synthetic pathways to **3-phenoxybenzoyl cyanide**.

| Synthetic Route | Starting Material | Key Reagents | Reaction Time | Temperature (°C) | Yield (%) | Key Advantages | Key Disadvantages |
|--|----------------------------|---|---|--|---------------|--|---|
| Route 1: Cyanation of Acyl Chloride | 3-Phenoxy benzoyl chloride | Cuprous cyanide (CuCN) | 1.5 - 2 hours | 210 - 230 | 60 - 65 | Direct conversion, relatively short reaction time. | High temperature, potential for side reactions. |
| Route 2: From Aldehyde via Cyanohydrin | 3-Phenoxy benzaldehyde | NaCN, Acetic Anhydride; then MnO ₂ | 2-step process: 1.5h for cyanohydrin, 24h for oxidation | 0 - 5 (step 1); Room Temp (step 2) | ~70 (overall) | Milder initial reaction conditions. | Two-step process, use of a stoichiometric oxidant. |
| Route 3: Rosenmund-von Braun Reaction | 3-Phenoxy bromobenzene | Cuprous cyanide (CuCN) | 20 hours | 200 | ~80 | Good yield, direct conversion from aryl halide. | High temperature, long reaction time, use of a polar aprotic solvent. |
| Route 4: Sandmeyer Reaction | 3-Phenoxy aniline | NaNO ₂ , HCl; then CuCN, KCN | Diazotization: < 1 hr; Cyanation: 15-30 min | 0 - 5 (diazotization); 60 - 70 (cyanation) | ~75 | Readily available starting material, good yield. | Generation of diazonium salt intermediate requires careful temperature control. |

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control.

Visualizing the Synthetic Pathways

The following diagrams illustrate the logical flow of each synthetic route to **3-phenoxybenzoyl cyanide**.

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